

# Application of Prosystemin to Induce Plant Defense Responses: Application Notes and Protocols

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## Compound of Interest

Compound Name: *prosystemin*  
CAS No.: 146991-19-7  
Cat. No.: B1175159

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## Introduction

**Prosystemin** is a 200-amino acid precursor protein in solanaceous plants, such as tomato (*Solanum lycopersicum*), from which the 18-amino acid peptide hormone, systemin, is derived. [1][2] Upon wounding by herbivores or mechanical damage, **prosystemin** is processed to release systemin, which acts as a potent signaling molecule, triggering both local and systemic defense responses. [2][3] This signaling cascade is primarily mediated through the jasmonic acid (JA) pathway, leading to the expression of a suite of defense-related genes. [1][4] These genes encode proteins like proteinase inhibitors (PIs), which can impair insect digestion and growth. [5]

Recent research has revealed that **prosystemin** is an intrinsically disordered protein and that fragments other than the C-terminal systemin peptide also possess biological activity, capable of inducing defense gene expression and protecting plants against various biotic stresses. [5][6]

This discovery opens new avenues for the development of novel, peptide-based plant protectants.

These application notes provide a summary of the quantitative effects of **prosystemin** and its derivatives on plant defense responses and detailed protocols for their application and the subsequent evaluation of their efficacy.

## Data Presentation

The application of **prosystemin** and its derived peptides has been shown to significantly enhance plant defenses. The following tables summarize the quantitative data from various studies on the induction of defense-related gene expression and the resulting protective effects against common plant pests and pathogens.

Table 1: Relative Quantification of Defense-Related Gene Expression in Tomato Leaves Following **Prosystemin**/Peptide Treatment.

| Gene                             | Treatment                      | Concentration | Time Post-Treatment | Fold Change (vs. Control) | Citation(s)         |
|----------------------------------|--------------------------------|---------------|---------------------|---------------------------|---------------------|
| Early Response Genes             |                                |               |                     |                           |                     |
| Lipoxygenase C (LoxC)            | Recombinant Prosystemin        | 100 pM        | 6 h                 | > 2.5                     | <a href="#">[5]</a> |
| Allene Oxide Synthase (AOS)      | Recombinant Prosystemin        | 100 pM        | 6 h                 | ~ 2.0                     | <a href="#">[5]</a> |
| Allene Oxide Synthase (AOS)      | Systemin (Sys)                 | 100 fM        | 6 h                 | ~ 4.0                     | <a href="#">[6]</a> |
| Allene Oxide Synthase (AOS)      | Prosystemin Fragment (PS1-70)  | 100 fM        | 6 h                 | ~ 4.0                     | <a href="#">[6]</a> |
| Allene Oxide Synthase (AOS)      | Prosystemin Fragment (PS1-120) | 100 fM        | 6 h                 | ~ 4.0                     | <a href="#">[6]</a> |
| Late Response Genes              |                                |               |                     |                           |                     |
| Proteinase Inhibitor I (Pin I)   | Recombinant Prosystemin        | 100 pM        | 24 h                | > 3.0                     | <a href="#">[5]</a> |
| Proteinase Inhibitor II (Pin II) | Recombinant Prosystemin        | 100 pM        | 24 h                | > 4.0                     | <a href="#">[5]</a> |
| Proteinase Inhibitor I (Pin I)   | Systemin (Sys)                 | 100 fM        | 6 h                 | ~ 6.0                     | <a href="#">[6]</a> |

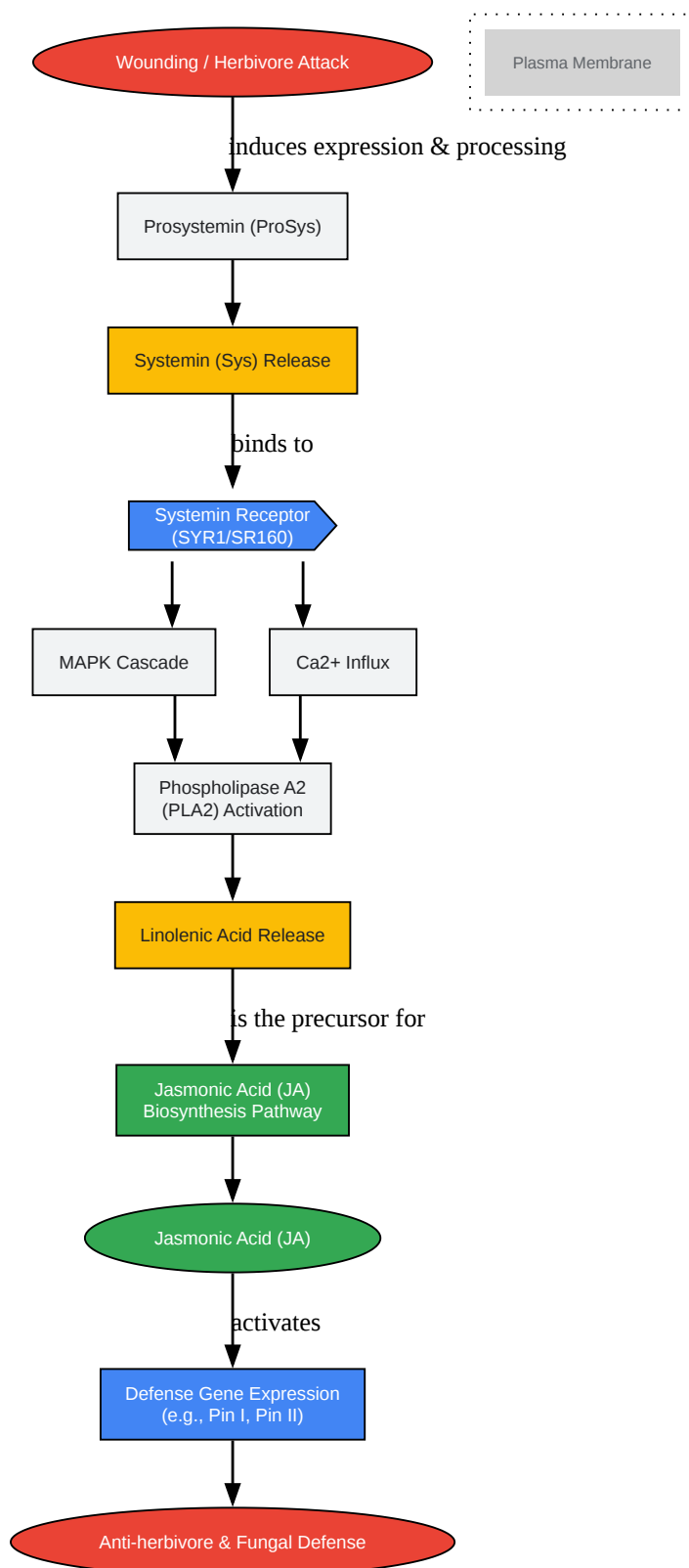
|                                        |                                     |        |     |       |                     |
|----------------------------------------|-------------------------------------|--------|-----|-------|---------------------|
| Proteinase<br>Inhibitor II<br>(Pin II) | Systemin<br>(Sys)                   | 100 fM | 6 h | ~ 5.0 | <a href="#">[6]</a> |
| Proteinase<br>Inhibitor I (Pin<br>I)   | Prosystemin<br>Fragment<br>(PS1-70) | 100 fM | 6 h | ~ 5.0 | <a href="#">[6]</a> |
| Proteinase<br>Inhibitor II<br>(Pin II) | Prosystemin<br>Fragment<br>(PS1-70) | 100 fM | 6 h | ~ 4.5 | <a href="#">[6]</a> |

Table 2: Efficacy of **Prosystemin**-Derived Peptides Against Biotic Stressors.

| Biotic Stressor                         | Plant Treatment                | Concentration | Parameter                         | Result                           | Citation(s) |
|-----------------------------------------|--------------------------------|---------------|-----------------------------------|----------------------------------|-------------|
| Spodoptera littoralis (Cotton Leafworm) | Systemin (Sys)                 | 100 fM        | Larval Survival Rate (at 12 days) | Reduced by ~80% vs. control      | [6]         |
| Spodoptera littoralis                   | Prosystemin Fragment (PS1-70)  | 100 fM        | Larval Survival Rate (at 12 days) | Reduced by ~85% vs. control      | [6]         |
| Spodoptera littoralis                   | Prosystemin Fragment (PS1-120) | 100 fM        | Larval Survival Rate (at 12 days) | Reduced by ~90% vs. control      | [6]         |
| Spodoptera littoralis                   | Recombinant Prosystemin        | 100 pM        | Larval Weight (at 8 days)         | Significantly lower than control | [5]         |
| Botrytis cinerea (Gray Mold)            | Systemin (Sys)                 | 100 fM        | Lesion Size (at 5 days)           | Reduced by ~50% vs. control      | [6]         |
| Botrytis cinerea                        | Prosystemin Fragment (PS1-70)  | 100 fM        | Lesion Size (at 5 days)           | Reduced by ~60% vs. control      | [6]         |
| Botrytis cinerea                        | Prosystemin Fragment (PS1-120) | 100 fM        | Lesion Size (at 5 days)           | Reduced by ~70% vs. control      | [6]         |

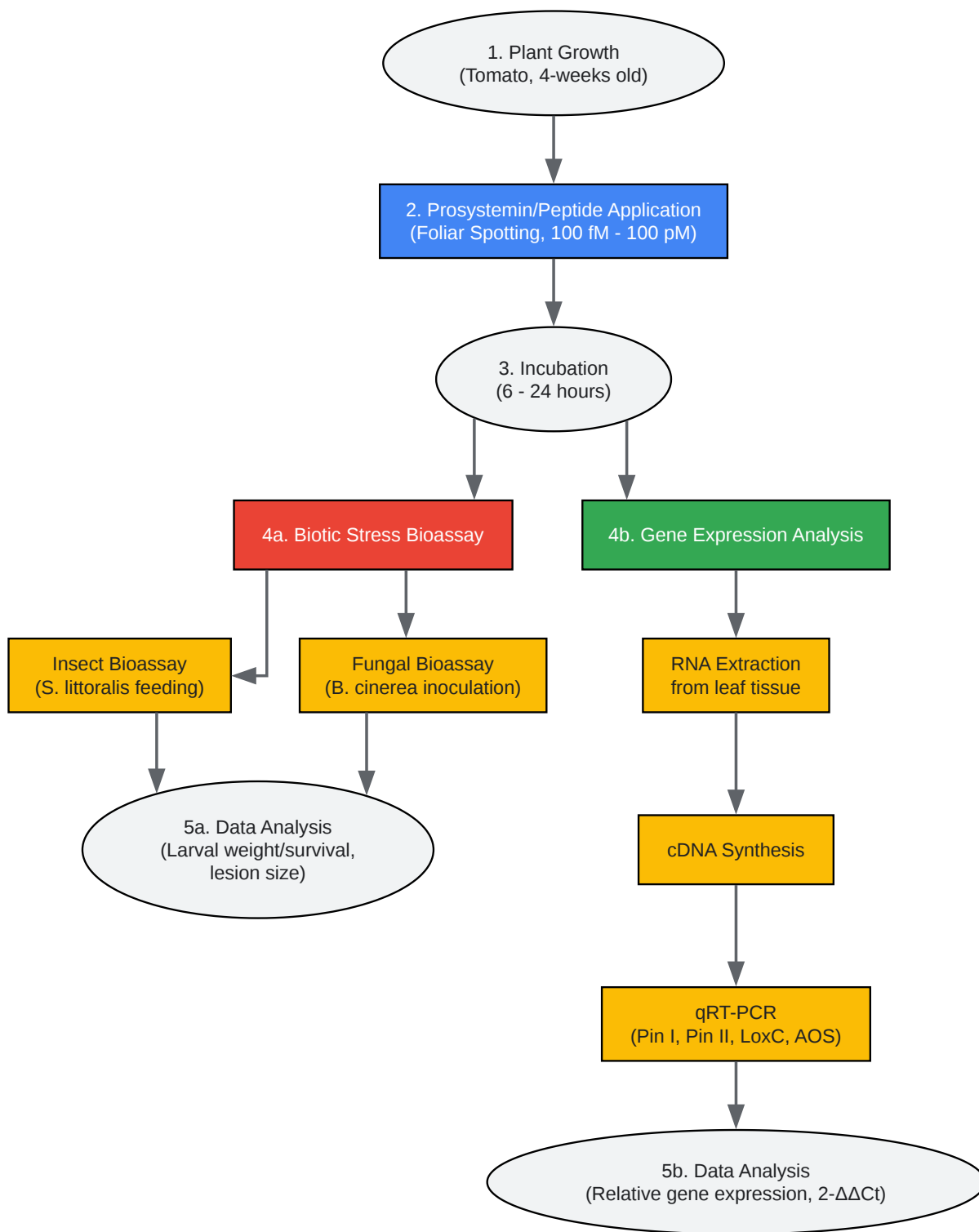
## Signaling Pathways and Experimental Workflows

The induction of plant defense by **prosystemin** involves a complex signaling cascade. The following diagrams illustrate the key pathways and a typical experimental workflow for studying these responses.



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Caption: **Prosystemin/Systememin** signaling pathway in tomato.



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Caption: Experimental workflow for **prosystemin** application.

## Experimental Protocols

### Protocol 1: Application of Prosystemin and Derived Peptides to Tomato Plants

This protocol describes the exogenous application of **prosystemin** or its peptide fragments to intact tomato leaves to induce defense responses.

#### Materials:

- Tomato plants (*Solanum lycopersicum*), 4-weeks old
- **Prosystemin** or synthetic peptide fragments (e.g., Systemin, PS1-70)
- Phosphate-buffered saline (PBS) or sterile water
- Micropipette and sterile tips

#### Procedure:

- Grow tomato plants under controlled conditions (e.g.,  $26\pm1^{\circ}\text{C}$ , 16:8 h light:dark photoperiod).
- Prepare stock solutions of **prosystemin** or peptides in PBS or sterile water. A common stock concentration is 1  $\mu\text{M}$ .
- Prepare the final working solution by diluting the stock solution. Effective concentrations range from 100 fM to 100 pM.<sup>[5][6]</sup>
- Select fully expanded, healthy leaves for treatment.
- Using a micropipette, carefully spot 2-10  $\mu\text{L}$  of the working solution onto the abaxial (lower) surface of the leaves.
- For control plants, apply the same volume of the buffer (PBS or sterile water) used to dissolve the peptides.
- Keep the plants under the same growth conditions for the desired incubation period (e.g., 6 to 24 hours) before proceeding with bioassays or gene expression analysis.

## Protocol 2: Insect Bioassay with *Spodoptera littoralis*

This protocol assesses the anti-herbivore defense induced by **prosystemin** treatment by measuring the performance of *Spodoptera littoralis* larvae.

Materials:

- **Prosystemin**-treated and control tomato plants (from Protocol 1)
- *Spodoptera littoralis* larvae (e.g., second instar)
- Petri dishes or ventilated containers
- Moist filter paper
- Fine brush
- Analytical balance

Procedure:

- Six hours after treating the plants with **prosystemin**/peptides, detach the treated leaves.
- Place one treated leaf or leaf disc in each Petri dish lined with moist filter paper.
- Using a fine brush, carefully place one *S. littoralis* larva into each Petri dish.
- Prepare a sufficient number of replicates for each treatment and control group (e.g., 30 larvae per group).
- Maintain the larvae in a growth chamber under controlled conditions (e.g.,  $25\pm1^{\circ}\text{C}$ ).
- Replace the leaves with freshly treated leaves daily to ensure a consistent food source.
- Monitor the larvae daily and record mortality.
- Measure the weight of each surviving larva every 2-3 days until pupation.

- Analyze the data by comparing larval survival rates (e.g., using Kaplan-Meier survival analysis) and larval weight gain (e.g., using t-tests or ANOVA) between treatment and control groups.

## Protocol 3: Fungal Pathogen Bioassay with *Botrytis cinerea*

This protocol evaluates the induced resistance to the necrotrophic fungus *Botrytis cinerea*.

Materials:

- **Prosystemin**-treated and control tomato plants (from Protocol 1)
- *Botrytis cinerea* culture (e.g., grown on potato dextrose agar, PDA)
- Spore suspension buffer (e.g., 10 mM glucose, 6.7 mM K<sub>2</sub>HPO<sub>4</sub>)
- Hemocytometer
- Micropipette and sterile tips
- High-humidity chamber or container
- Digital caliper

Procedure:

- Prepare a spore suspension of *B. cinerea* by flooding a 7-10 day old culture plate with the spore suspension buffer and gently scraping the surface.
- Filter the suspension through sterile cheesecloth to remove mycelial fragments.
- Determine the spore concentration using a hemocytometer and adjust to the desired concentration (e.g.,  $1 \times 10^5$  spores/mL).
- Six hours after treating plants with **prosystemin**/peptides, detach the treated leaves.

- Place 5-10  $\mu\text{L}$  droplets of the spore suspension at multiple points on the adaxial (upper) surface of each leaf.
- Place the inoculated leaves in a high-humidity chamber and incubate at  $23\pm 1^\circ\text{C}$  with a 16 h photoperiod.
- Measure the diameter of the developing necrotic lesions at regular intervals (e.g., 3, 5, and 8 days post-inoculation) using a digital caliper.
- Compare the lesion sizes between **prosystemin**-treated and control leaves to determine the level of induced resistance.

## Protocol 4: Quantitative Real-Time PCR (qRT-PCR) for Defense Gene Expression

This protocol details the measurement of transcript levels for key defense-related genes.

Materials:

- Treated and control leaf tissue (from Protocol 1), flash-frozen in liquid nitrogen
- RNA extraction kit (e.g., RNeasy Plant Mini Kit) or TRIzol reagent
- DNase I
- cDNA synthesis kit
- SYBR Green qPCR master mix
- qRT-PCR instrument
- Gene-specific primers (see Table 3)

Procedure:

- **RNA Extraction:** Harvest leaf tissue at the desired time points post-treatment (e.g., 6 and 24 hours), immediately freeze in liquid nitrogen, and store at  $-80^\circ\text{C}$ . Extract total RNA using a commercial kit or a suitable protocol, following the manufacturer's instructions.

- DNase Treatment: Treat the extracted RNA with DNase I to remove any contaminating genomic DNA.
- cDNA Synthesis: Synthesize first-strand cDNA from 1-2 µg of total RNA using a cDNA synthesis kit with oligo(dT) or random primers.
- qRT-PCR:
  - Prepare the reaction mixture containing SYBR Green master mix, forward and reverse primers (final concentration of ~0.4 µM each), and diluted cDNA template.
  - Perform the qRT-PCR in a real-time thermal cycler using a standard program (e.g., 95°C for 5 min, followed by 40 cycles of 95°C for 20 s, 58°C for 20 s, and 72°C for 20 s).
  - Include a melting curve analysis at the end of the run to verify the specificity of the amplification.
- Data Analysis:
  - Use a stably expressed reference gene (e.g., Actin or EF-1α) for normalization.
  - Calculate the relative gene expression using the  $2^{-\Delta\Delta C_t}$  method, comparing the expression levels in treated samples to the mock-treated controls.

Table 3: Primer Sequences for qRT-PCR Analysis of Tomato Defense Genes.

| Gene Name                                     | Forward Primer (5' - 3')  | Reverse Primer (5' - 3')  | Citation(s) |
|-----------------------------------------------|---------------------------|---------------------------|-------------|
| Lipoxygenase C (LoxC)                         | GCGGAGTATACCCA<br>TTGGAA  | TGGTTGAACATCCA<br>GACCAA  | [5]         |
| Allene Oxide Synthase (AOS)                   | TGGCTTGTTGATCC<br>AACTGA  | GGTCCCACTACCAC<br>ATTCCA  | [5]         |
| Proteinase Inhibitor I (Pin I)                | GCTAATCCAGCTGC<br>AGAAAA  | GGTGGAAGTGCATT<br>TGTTGA  | [5]         |
| Proteinase Inhibitor II (Pin II)              | CCCTTTGAGGAGTT<br>CGTTGA  | TGAACACATGGGTT<br>GAGGAG  | [5]         |
| Elongation Factor 1 $\alpha$ (EF-1 $\alpha$ ) | ATTGGAAACGGATAT<br>GCTCCA | TCCTTACCTGAACG<br>CCTGTCA | [5]         |

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## References

- 1. Jasmonic Acid Signaling Pathway in Plants - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 3. The systemin signaling pathway: differential activation of plant defensive genes - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. The Tomato Suppressor of prosystemin-mediated responses2 Gene Encodes a Fatty Acid Desaturase Required for the Biosynthesis of Jasmonic Acid and the Production of a Systemic Wound Signal for Defense Gene Expression - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. Prosystemin, a prohormone that modulates plant defense barriers, is an intrinsically disordered protein - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 6. Frontiers | Not Only Systemin: Prosystemin Harbors Other Active Regions Able to Protect Tomato Plants [[frontiersin.org](https://www.frontiersin.org/)]

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